

CAS Registry Number for 5-Ethyl-2-methyloctane

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Compound of Interest

Compound Name: 5-Ethyl-2-methyloctane

Cat. No.: B3275089

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Technical Guide: 5-Ethyl-2-methyloctane

CAS Registry Number: 62016-18-6

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Ethyl-2-methyloctane is a branched-chain alkane, a class of saturated hydrocarbons.^[1] As a structural isomer of undecane (C₁₁H₂₄), its specific arrangement of a methyl group at the 2-position and an ethyl group at the 5-position of an octane backbone dictates its distinct physicochemical properties.^[1] While not directly implicated in biological signaling pathways relevant to drug development, this compound serves as a crucial reference standard in analytical chemistry, particularly in gas chromatography for the calibration of instruments and the study of retention indices.^{[1][2]} Its structure provides a valuable model for understanding the behavior of more complex branched alkanes found in various natural and synthetic mixtures.

Physicochemical and Spectroscopic Data

The properties of **5-Ethyl-2-methyloctane** are summarized in the tables below. This data is essential for its identification, purification, and analysis.

General and Physical Properties

Property	Value	Source
CAS Registry Number	62016-18-6	[1][2][3][4][5]
Molecular Formula	C11H24	[1][2][3][4][5]
Molecular Weight	156.31 g/mol	[1][4][5]
IUPAC Name	5-ethyl-2-methyloctane	[3][4]
Density	0.743 g/cm ³ (estimate)	[6]
Boiling Point	178 °C (estimate)	[7]
Melting Point	-57.06 °C (estimate)	[7]
Refractive Index	1.4167 (estimate)	[7]

Chromatographic and Spectroscopic Identifiers

Identifier	Value	Source
InChI	InChI=1S/C11H24/c1-5-7-11(6-2)9-8-10(3)4/h10-11H,5-9H2,1-4H3	[2][3]
InChIKey	CQCKNPUKBOITAX-UHFFFAOYSA-N	[1][2][3][6]
SMILES	<chem>CCCC(CC)CCC(C)C</chem>	[6]
Kovats Retention Index	1037 (Standard polar column)	[1]

Note: Detailed ¹³C NMR, Mass Spectrometry (GC-MS), and Vapor Phase IR spectra are available for reference in the PubChem and NIST databases.[1][3]

Experimental Protocols

While specific laboratory synthesis procedures for **5-Ethyl-2-methyloctane** are not widely published, a plausible and instructive route can be designed using established organometallic chemistry principles, such as the Grignard reaction. This method offers high regioselectivity for constructing the desired carbon skeleton.

Proposed Synthesis of 5-Ethyl-2-methyloctane

The following is a representative protocol for the synthesis of **5-Ethyl-2-methyloctane**.

Objective: To synthesize **5-Ethyl-2-methyloctane** via a Grignard reaction, followed by dehydration and catalytic hydrogenation.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- 1-bromobutane
- 5-methyl-2-heptanone
- Anhydrous Sodium Sulfate
- Sulfuric acid (concentrated)
- Palladium on carbon (10% Pd/C)
- Methanol or Ethanol
- Hydrogen gas supply
- Standard glassware for organic synthesis (round-bottom flasks, reflux condenser, separatory funnel, dropping funnel)
- Inert atmosphere setup (e.g., nitrogen or argon line)

Methodology:

Step 1: Preparation of Butylmagnesium Bromide (Grignard Reagent)

- All glassware must be oven-dried and assembled under an inert atmosphere of nitrogen or argon to exclude moisture.

- Place magnesium turnings in a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
- Add a small volume of anhydrous diethyl ether to cover the magnesium.
- Dissolve 1-bromobutane in anhydrous diethyl ether and add it to the dropping funnel.
- Add a small portion of the 1-bromobutane solution to the magnesium. The reaction should initiate, indicated by bubbling and a gentle reflux. If the reaction does not start, gentle warming may be applied.
- Once initiated, add the remaining 1-bromobutane solution dropwise at a rate that maintains a steady reflux.
- After the addition is complete, continue to stir the mixture at room temperature for an additional 30-60 minutes to ensure complete reaction.

Step 2: Reaction with 5-methyl-2-heptanone

- Dissolve 5-methyl-2-heptanone in anhydrous diethyl ether and add it to the dropping funnel.
- Cool the Grignard reagent solution in an ice bath.
- Add the ketone solution dropwise to the cooled Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel. Separate the ether layer.
- Extract the aqueous layer with two additional portions of diethyl ether.
- Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent by rotary evaporation to yield the crude tertiary alcohol, 5-ethyl-2-methyl-5-octanol.

Step 3: Dehydration of the Tertiary Alcohol

- Place the crude alcohol in a round-bottom flask equipped for distillation.
- Add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to distill the resulting alkene (a mixture of isomers of 5-ethyl-2-methyloctene).

Step 4: Catalytic Hydrogenation of the Alkene

- Dissolve the collected alkene in a suitable solvent such as methanol or ethanol in a hydrogenation vessel.
- Add a catalytic amount of 10% Palladium on carbon.
- Subject the mixture to an atmosphere of hydrogen gas (typically using a balloon or a Parr hydrogenator) and stir vigorously until hydrogen uptake ceases.
- Filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
- Remove the solvent by distillation to yield the final product, **5-Ethyl-2-methyloctane**.

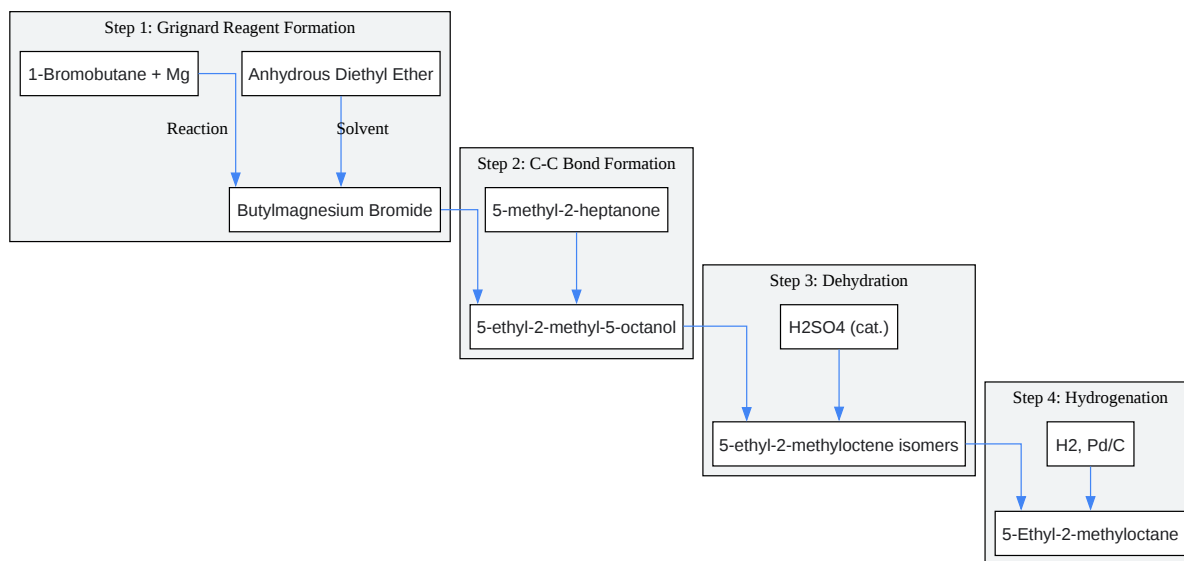
Purification and Characterization:

- The final product can be purified by fractional distillation.
- Characterization should be performed using Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the molecular weight and fragmentation pattern, and by ^1H and ^{13}C NMR spectroscopy to verify the structure.

Diagrams and Workflows

Synthesis Workflow

The logical flow of the proposed synthesis is depicted below.

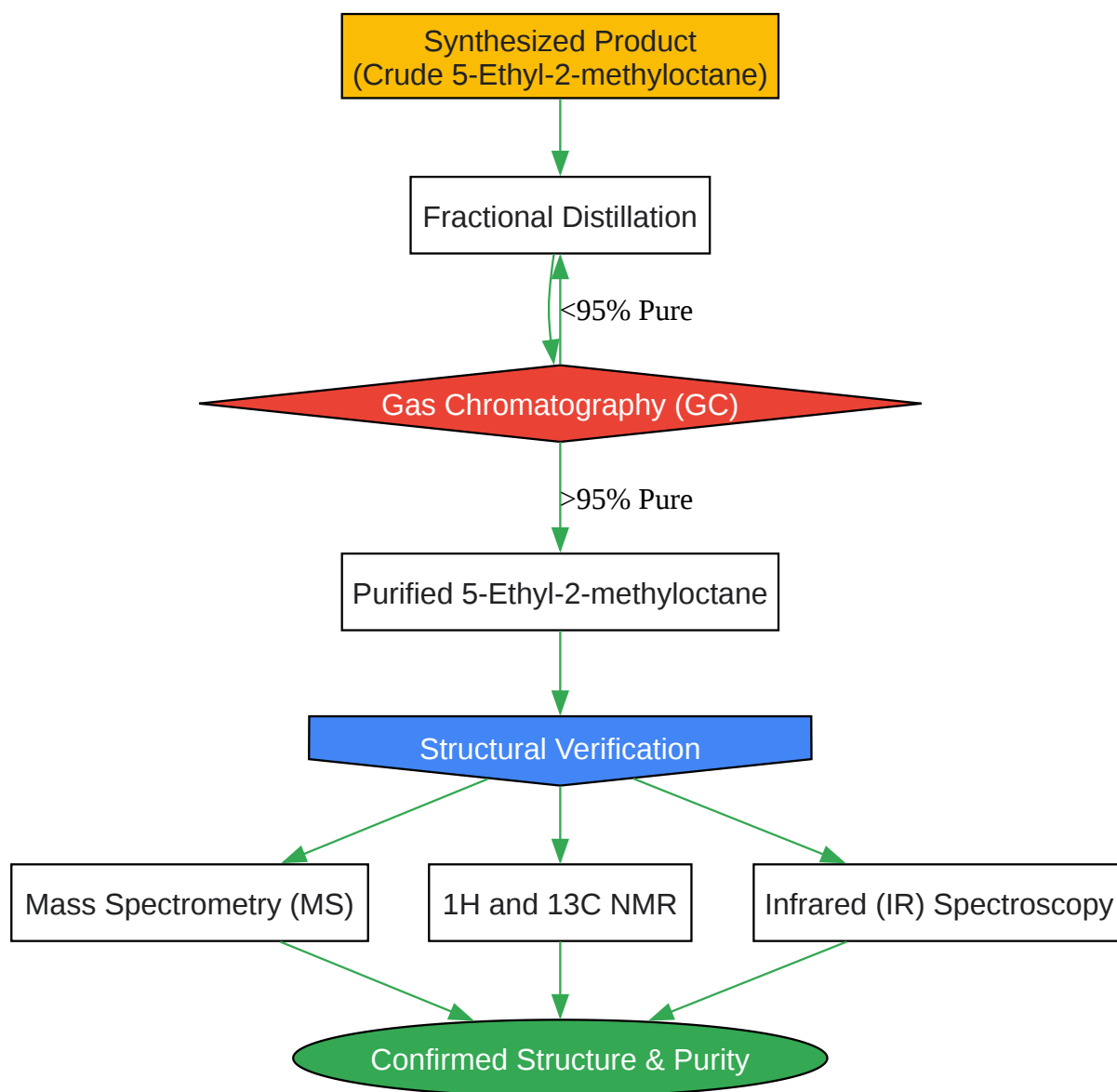


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Caption: Proposed synthesis workflow for **5-Ethyl-2-methyloctane**.

Analytical Characterization Pathway

The following diagram illustrates the logical pathway for the analytical characterization of the synthesized compound.



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Caption: Analytical workflow for purification and characterization.

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